

An In-depth Technical Guide to the Synthesis of Benzamidoxyacetic Acid

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Compound of Interest

Compound Name:	Benzadox
Cat. No.:	B125681

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This technical guide provides a detailed overview of a primary synthesis pathway for benzamidoxyacetic acid, a compound of interest in various chemical and pharmaceutical research domains. The information presented herein is compiled from established methodologies, offering a comprehensive resource for professionals engaged in organic synthesis and drug development. This document outlines the core chemical reactions, experimental procedures, and quantitative data to facilitate the replication and optimization of this synthesis.

Core Synthesis Pathway: From Benzhydroxamic Acid

The most direct and high-yielding described method for synthesizing benzamidoxyacetic acid involves the reaction of benzhydroxamic acid with a haloacetic acid, typically chloroacetic acid, in the presence of a base. This pathway is notable for its efficiency and relatively straightforward procedure.

Reaction Scheme:

The overall reaction can be summarized as the O-alkylation of benzhydroxamic acid with chloroacetic acid.

Step 2: Synthesis of Benzamidoxyacetic Acid

Sodium Hydroxide (aq)

Chloroacetic Acid

Benzhydroxamic Acid

Benzamidoxyacetic Acid

+ Chloroacetic Acid

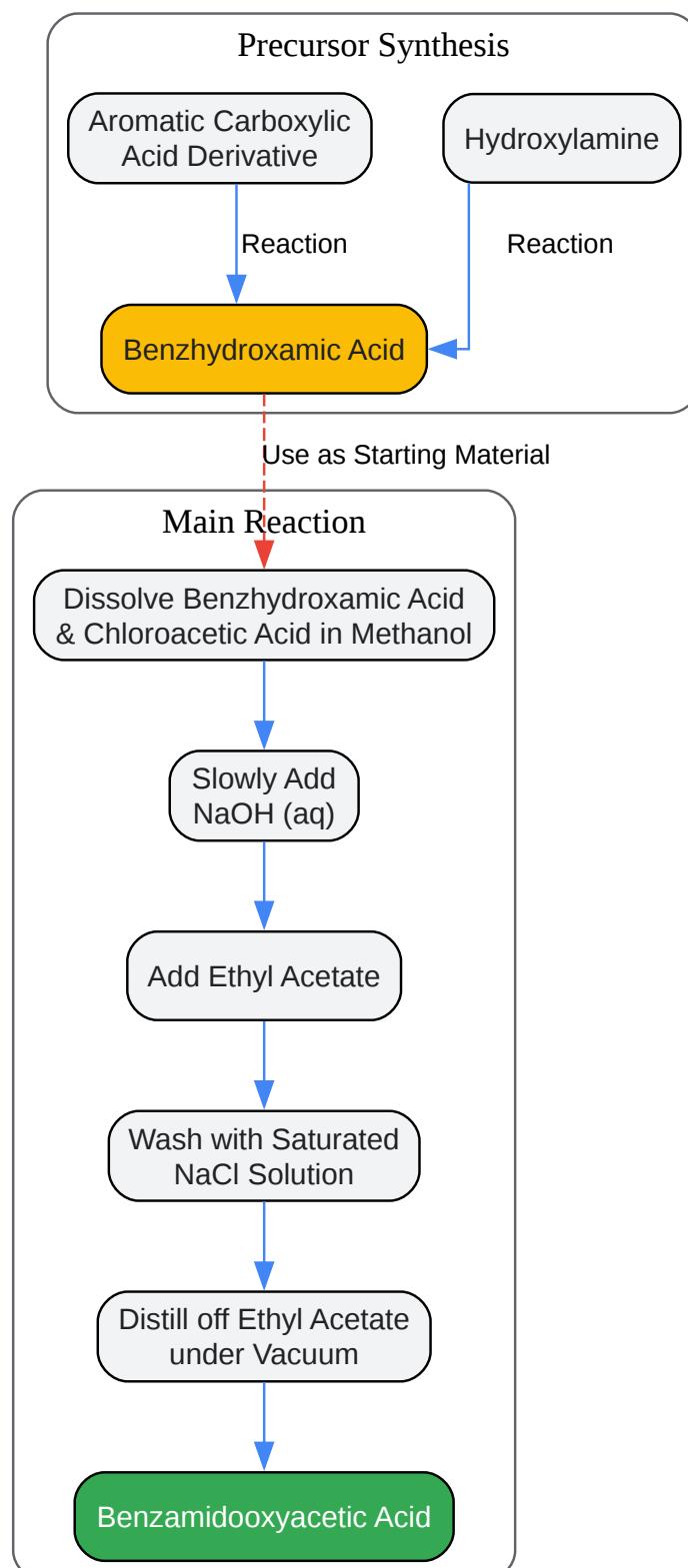
Step 1: Preparation of Benzhydroxamic Acid (Precursor)

Hydroxylamine

Benzoyl Chloride

+ Hydroxylamine

Benzhydroxamic Acid

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